

An In-depth Technical Guide to PNU-176798: Chemical Structure and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **PNU-176798**

Cat. No.: **B10801108**

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Abstract

PNU-176798 is identified as an antimicrobial agent with a chemical structure characterized by a complex heterocyclic system. This guide provides a detailed overview of its chemical identity, including its structure, molecular formula, and other key identifiers. While information on the synthetic pathway of **PNU-176798** is not publicly available, this document consolidates the known chemical data to support research and development activities. **PNU-176798** is reported to target protein synthesis in a broad spectrum of gram-positive and anaerobic bacteria^{[1][2]}.

Chemical Structure and Identity

The chemical structure of **PNU-176798** is defined by its CAS Number, 428861-91-0, and its SMILES string, CC(NC[C@H]1CN(C2=CC=C(C3=NC=C(C#N)S3)C(F)=C2)C(O1)=O)=O^{[1][2]}. Based on this information, the following structural representation and chemical details can be derived.

Chemical Data Summary

Identifier	Value	Reference
CAS Number	428861-91-0	[1] [2]
Molecular Formula	C ₁₇ H ₁₄ FN ₅ O ₃ S	Calculated
Molecular Weight	360.36 g/mol	[1]
SMILES	CC(NC[C@H]1CN(C2=CC=C(C3=NC=C(C#N)S3)C(F)=C2)C(O1)=O)=O	[2]
InChI Key	(Not available in search results)	
IUPAC Name	(Not available in search results)	

Structural Diagram

Caption: Chemical structure of **PNU-176798**.

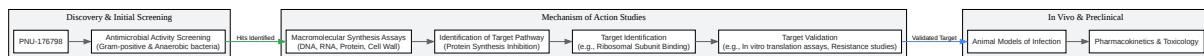
Synthesis Protocol

A comprehensive search of publicly available scientific literature and chemical databases did not yield any specific synthesis protocols for **PNU-176798**. The information regarding its manufacturing process remains proprietary.

Signaling Pathways and Mechanism of Action

PNU-176798 is described as an antimicrobial agent that targets protein synthesis in bacteria[\[1\]](#) [\[2\]](#). However, detailed studies elucidating the specific signaling pathways inhibited by **PNU-176798** or its precise molecular mechanism of action are not available in the public domain.

The following diagram illustrates a generalized workflow for identifying the mechanism of action of a novel antimicrobial agent, which would be applicable to further research on **PNU-176798**.

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References

- 1. PNU-176798 - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
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